

Application Notes & Protocols for 5-Cyclobutyl-1,2-oxazol-3-amine Powder

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Compound of Interest

Compound Name: 5-Cyclobutyl-1,2-oxazol-3-amine

CAS No.: 1229454-63-0

Cat. No.: B2779102

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Abstract

This document provides a comprehensive guide for the safe and effective handling and storage of **5-Cyclobutyl-1,2-oxazol-3-amine** powder (CAS No. 1229454-63-0). As a specialized heterocyclic amine, this compound is integral to various research and development pipelines, particularly in medicinal chemistry and drug discovery.[1][2] The protocols outlined herein are designed for researchers, scientists, and drug development professionals to ensure compound integrity, maximize experimental reproducibility, and maintain the highest standards of laboratory safety. The guide covers physicochemical properties, detailed safety protocols, personal protective equipment (PPE), step-by-step handling procedures for weighing and dissolution, and long-term storage recommendations.

Compound Profile & Physicochemical Properties

5-Cyclobutyl-1,2-oxazol-3-amine is a five-membered heterocyclic compound featuring an oxazole ring, a primary amine group, and a cyclobutyl substituent.[3] The oxazole core is a common scaffold in medicinal chemistry, known for its thermal stability and resistance to acids,

though it can be susceptible to oxidation.[4][5][6] The primary amine group imparts basicity and serves as a key reactive handle for further synthetic modifications.

Table 1: Physicochemical Properties of **5-Cyclobutyl-1,2-oxazol-3-amine**

Property	Value	Source(s)
IUPAC Name	5-cyclobutyl-1,2-oxazol-3-amine	[3]
CAS Number	1229454-63-0	[7]
Molecular Formula	C ₇ H ₁₀ N ₂ O	[3][7]
Molecular Weight	138.17 g/mol	[7]
Physical Form	Powder/Solid	[8] (analogue)
Recommended Storage	2-8°C, Sealed in dry conditions	[7]

| SMILES | NC1=NOC(C2CCC2)=C1 |[7] |

Hazard Identification and Safety

While a specific Safety Data Sheet (SDS) for **5-Cyclobutyl-1,2-oxazol-3-amine** is not widely available, data from analogous structures, such as other amino-oxazoles and amine-containing reagents, can be used to infer potential hazards.[8][9] The primary risks associated with this class of compounds involve skin, eye, and respiratory irritation.

Table 2: Inferred Hazard Identification

Category	Information	Rationale & Source(s)
GHS Pictogram(s)	GHS07 (Exclamation Mark)	Based on hazards of similar oxazole derivatives and amines (e.g., skin/eye/respiratory irritation).[8]
Signal Word	Warning	Consistent with the inferred H-statements.[8]
Hazard Statements	H315: Causes skin irritation.H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	These are common hazards for amine-containing heterocyclic compounds and are listed for similar structures. [8][10]

| Precautionary Statements | P261: Avoid breathing dust.P264: Wash hands and skin thoroughly after handling.P272: Contaminated work clothing should not be allowed out of the workplace.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P501: Dispose of contents/container in accordance with local/national regulations. | Standard precautionary measures for handling powdered chemical irritants.[10][11] |

Personal Protective Equipment (PPE) Protocol

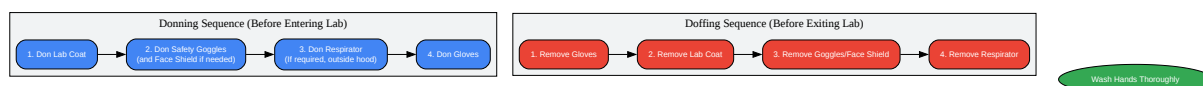
Proper PPE is the first line of defense against chemical exposure. A multi-layered approach is mandatory when handling **5-Cyclobutyl-1,2-oxazol-3-amine** powder to prevent skin contact, inhalation, and eye exposure.[12]

Required PPE

- Primary Gloves: Nitrile or neoprene gloves.
- Eye Protection: Chemical safety goggles with side shields. For handling larger quantities, a face shield is also required.

- Lab Coat: A flame-resistant lab coat, fully buttoned.
- Respiratory Protection: Required when handling the powder outside of a certified chemical fume hood. A NIOSH-approved respirator with P100 (particulate) filters is recommended.

PPE Donning & Doffing Workflow



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Caption: PPE donning and doffing sequence.

Storage Protocols

The stability of **5-Cyclobutyl-1,2-oxazol-3-amine** is paramount for its effective use. As an amine, it is susceptible to degradation from atmospheric moisture and carbon dioxide, and potentially oxidation.[13]

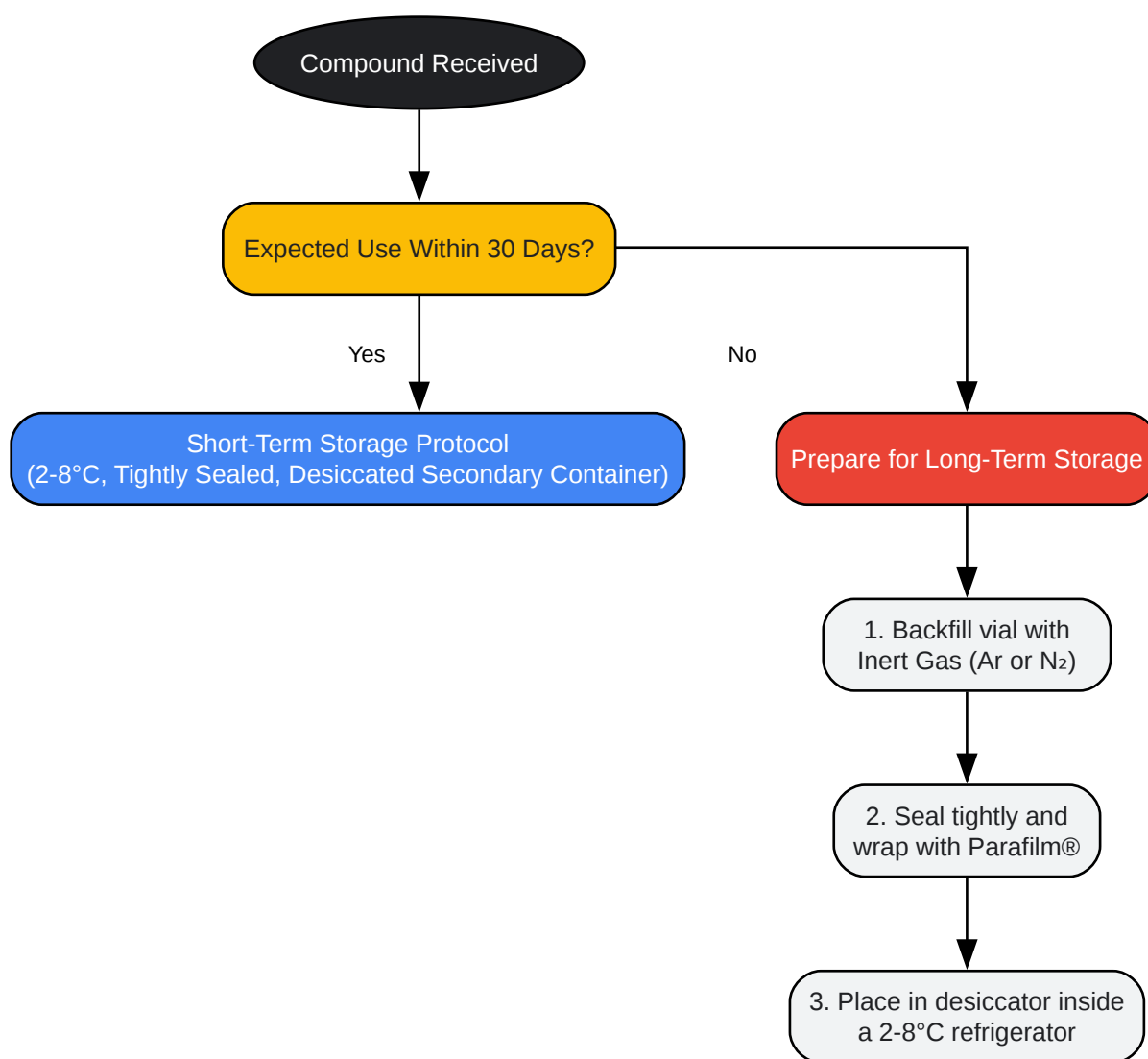
Short-Term Storage (In-Use, < 1 month)

- Condition: Store in the original manufacturer's vial, tightly sealed.
- Location: Place the vial inside a secondary container (e.g., a small, sealed plastic box) containing a desiccant, such as silica gel.
- Temperature: Store in a refrigerator at 2-8°C.[7]
- Rationale: Refrigeration slows potential degradation pathways, while the desiccant protects against moisture ingress during frequent access.

Long-Term Storage (> 1 month)

- Condition: For optimal preservation, backfill the vial with an inert gas (e.g., argon or nitrogen) before sealing. Parafilm® can be wrapped around the cap for an extra barrier.
- Location: Store in a desiccator cabinet placed within a 2-8°C refrigerator. The cabinet should be dedicated to storing sensitive reagents.
- Temperature: Maintain at 2-8°C.[7]
- Rationale: The inert atmosphere displaces oxygen and moisture, preventing oxidative degradation and hydrolysis.[14] A dedicated desiccator provides a stable, low-humidity environment essential for long-term integrity.[13]

Storage Decision Workflow



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Caption: Decision tree for selecting the appropriate storage protocol.

Handling and Experimental Protocols

Handling this compound as a fine powder requires methodical steps to prevent generating dust, which poses an inhalation risk and can lead to sample loss and contamination.[12]

Protocol: Weighing and Dispensing

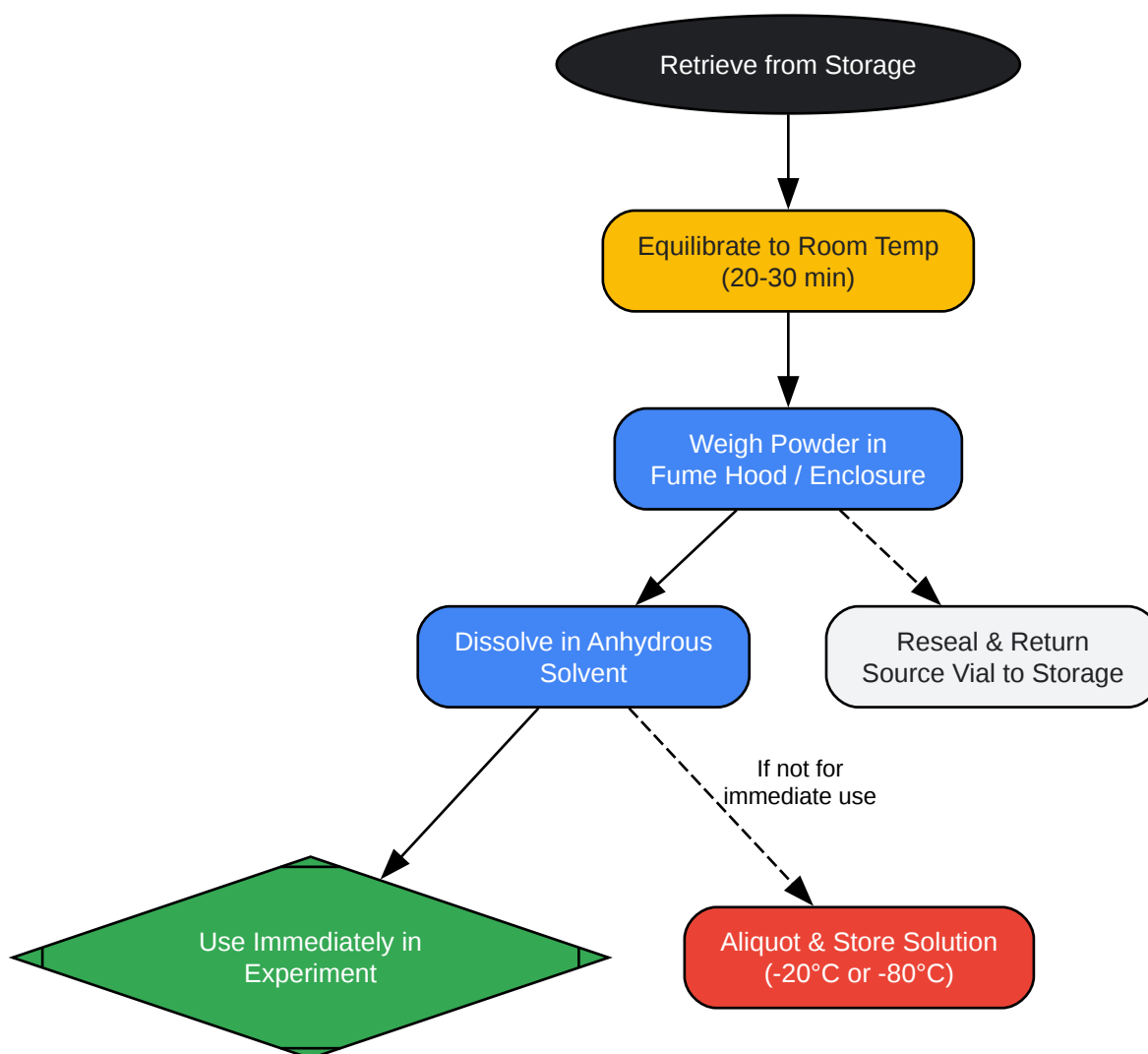
- Preparation:
 - Step 1.1: Designate a clean, dry work area, preferably inside a chemical fume hood or a ventilated balance enclosure.
 - Step 1.2: Allow the vial of **5-Cyclobutyl-1,2-oxazol-3-amine** to equilibrate to room temperature for at least 20-30 minutes before opening.
 - Rationale: This critical step prevents atmospheric moisture from condensing onto the cold powder, which could hydrolyze the compound and affect its mass.[12]
- Dispensing:
 - Step 2.1: Use an anti-static weighing dish or a glass vial on the analytical balance.
 - Step 2.2: Open the container in the ventilated enclosure. Use a clean, dedicated spatula to carefully transfer the desired amount of powder. Avoid scooping in a manner that creates airborne dust.
 - Rationale: Using dedicated tools prevents cross-contamination.[12] Minimizing dust generation is a primary safety measure to avoid inhalation.[10]
- Post-Dispensing:
 - Step 3.1: Immediately and securely recap the main container. If long-term storage is intended, briefly purge the headspace with inert gas before sealing.

- Step 3.2: Clean the spatula and work surface according to laboratory SOPs.
- Step 3.3: Proceed immediately to the dissolution step.

Protocol: Preparation of Stock Solutions

- Solvent Selection:
 - Step 1.1: Choose a suitable anhydrous solvent (e.g., DMSO, DMF, or chlorinated solvents) based on the requirements of the downstream application.
 - Rationale: The use of anhydrous solvents is crucial as the amine functionality can react with water or protic solvents, and the oxazole ring may be unstable under certain hydrolytic conditions.[\[13\]](#)[\[15\]](#)
- Dissolution:
 - Step 2.1: Add the appropriate volume of anhydrous solvent to the vessel containing the pre-weighed powder.
 - Step 2.2: Cap the vessel and mix via vortexing or gentle sonication until all solid material is completely dissolved.
 - Rationale: Ensuring complete dissolution is vital for accurate concentration and homogeneity in subsequent experiments.
- Solution Storage:
 - Step 3.1: If not for immediate use, aliquot the stock solution into smaller, single-use volumes in properly labeled vials.
 - Step 3.2: Store stock solutions at -20°C or -80°C.
 - Rationale: Aliquoting prevents degradation that can occur from repeated freeze-thaw cycles.[\[12\]](#)

General Handling Workflow



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Caption: Standard workflow for handling the powder from storage to use.

Spill and Waste Management

Adherence to established safety protocols for spills and waste disposal is non-negotiable.[16]

Spill Response

- Small Spills (Powder):
 - Ensure the area is well-ventilated. Wearing appropriate PPE, gently cover the spill with a damp paper towel to avoid raising dust.

- Carefully wipe up the material, placing the contaminated towels into a sealed bag.
- Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the immediate area and alert laboratory safety personnel.
 - Restrict access to the area.
 - Follow institutional procedures for hazardous material cleanup.

Waste Disposal

- Solid Waste: Dispose of expired or unused powder, as well as contaminated consumables (gloves, weigh boats, paper towels), in a clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions should be collected in a designated, sealed hazardous waste container for halogenated or non-halogenated solvents, as appropriate.
- Compliance: All waste must be disposed of in accordance with local, state, and federal regulations.^[10] Never dispose of chemical waste down the drain.

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